

In-Depth Technical Guide: (R)-tert-butyl methyl(pyrrolidin-3-yl)carbamate

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Compound of Interest

Compound Name: (R)-tert-butyl methyl(pyrrolidin-3-yl)carbamate

Cat. No.: B1337356

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety, handling, and physicochemical information for **(R)-tert-butyl methyl(pyrrolidin-3-yl)carbamate**, a chiral pyrrolidine derivative with applications in pharmaceutical research and organic synthesis.

Chemical and Physical Properties

(R)-tert-butyl methyl(pyrrolidin-3-yl)carbamate, with the CAS Number 392338-15-7, is a versatile building block in the development of more complex molecules. The tert-butoxycarbonyl (Boc) protecting group on the amine functionality makes it particularly useful in multi-step synthetic processes.

Table 1: Physicochemical Data for **(R)-tert-butyl methyl(pyrrolidin-3-yl)carbamate**

| Property | Value | Source |
|-------------------|---|--------|
| CAS Number | 392338-15-7 | [1] |
| Molecular Formula | C ₁₀ H ₂₀ N ₂ O ₂ | [2] |
| Molecular Weight | 200.28 g/mol | [2] |
| Appearance | Liquid | [2] |
| Boiling Point | 268 °C | [3] |
| Flash Point | 116 °C | [3] |
| Density | 1.03 g/cm ³ | [3] |
| InChI Key | XYKYUXYNQDXZTD-MRVPVSSYSA-N | [2] |
| SMILES | CN([C@@H]1CCNC1)C(=O)O C(C)(C)C | |

Safety and Handling

This section outlines the known hazards and recommended handling procedures for **(R)-tert-butyl methyl(pyrrolidin-3-yl)carbamate**, based on available Safety Data Sheets (SDS).

Hazard Identification


The compound is classified with the following hazards under the Globally Harmonized System (GHS):

Table 2: GHS Hazard Classification

| Hazard Class | Category | Hazard Statement |
|---|----------|--|
| Acute toxicity, oral | 4 | H302: Harmful if swallowed |
| Skin corrosion/irritation | 2 | H315: Causes skin irritation |
| Serious eye damage/eye irritation | 2A | H319: Causes serious eye irritation |
| Specific target organ toxicity, single exposure | 3 | H335: May cause respiratory irritation |

Signal Word: Warning^[1]

Pictograms:

 alt text

Precautionary Measures and Personal Protective Equipment (PPE)

Strict adherence to safety protocols is essential when handling this compound.

Table 3: Precautionary Statements

| Type | Code | Statement |
|----------------|--|--|
| Prevention | P261 | Avoid breathing dust/fume/gas/mist/vapours/spray. [1] |
| P264 | Wash hands thoroughly after handling. [1] | |
| P270 | Do not eat, drink or smoke when using this product. [1] | |
| P271 | Use only outdoors or in a well-ventilated area. [1] | |
| P280 | Wear protective gloves/protective clothing/eye protection/face protection. [1] | |
| Response | P302+P352 | IF ON SKIN: Wash with plenty of soap and water. [1] |
| P304+P340 | IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing. [1] | |
| P305+P351+P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1] | |
| P330 | Rinse mouth. [1] | |
| P362+P364 | Take off contaminated clothing and wash it before reuse. [1] | |
| Storage | P403+P233 | Store in a well-ventilated place. Keep container tightly closed. [1] |

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety goggles with side-shields.
- Hand Protection: Use protective gloves.
- Skin and Body Protection: Wear impervious clothing.
- Respiratory Protection: Use in a well-ventilated area. If ventilation is inadequate, use a suitable respirator.

First Aid Measures

Table 4: First Aid Procedures

| Exposure Route | Procedure |
|----------------|--|
| Inhalation | Immediately relocate self or casualty to fresh air. If breathing is difficult, give cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation. [1] |
| Skin Contact | Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and call a physician. [1] |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [1] |
| Ingestion | Wash out mouth with water; Do NOT induce vomiting; call a physician. [1] |

Storage and Disposal

- Storage: Keep in a dark place, sealed in a dry, cool, and well-ventilated area. Recommended storage temperature is 2-8°C.

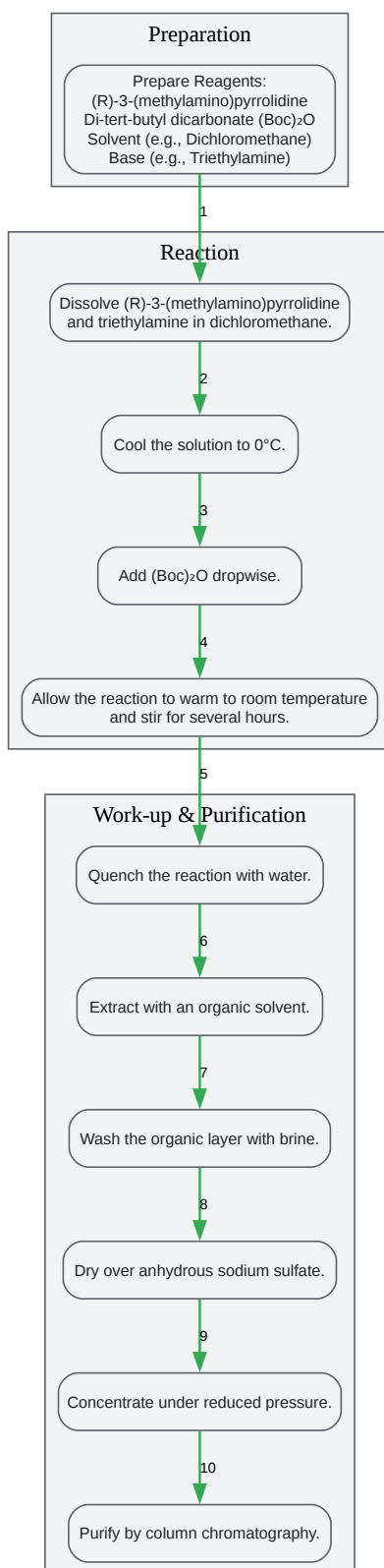
- Disposal: Dispose of contents and container to an approved waste disposal plant.

Experimental Protocols

While a specific, detailed synthesis protocol for **(R)-tert-butyl methyl(pyrrolidin-3-yl)carbamate** is not readily available in peer-reviewed literature, a general procedure for the Boc protection of a secondary amine on a pyrrolidine ring can be described. The following is a representative protocol and may require optimization.

General Synthesis of a Boc-Protected Pyrrolidine Derivative

This protocol outlines the general steps for the N-Boc protection of a pyrrolidine derivative, which is a key step in the synthesis of the title compound.



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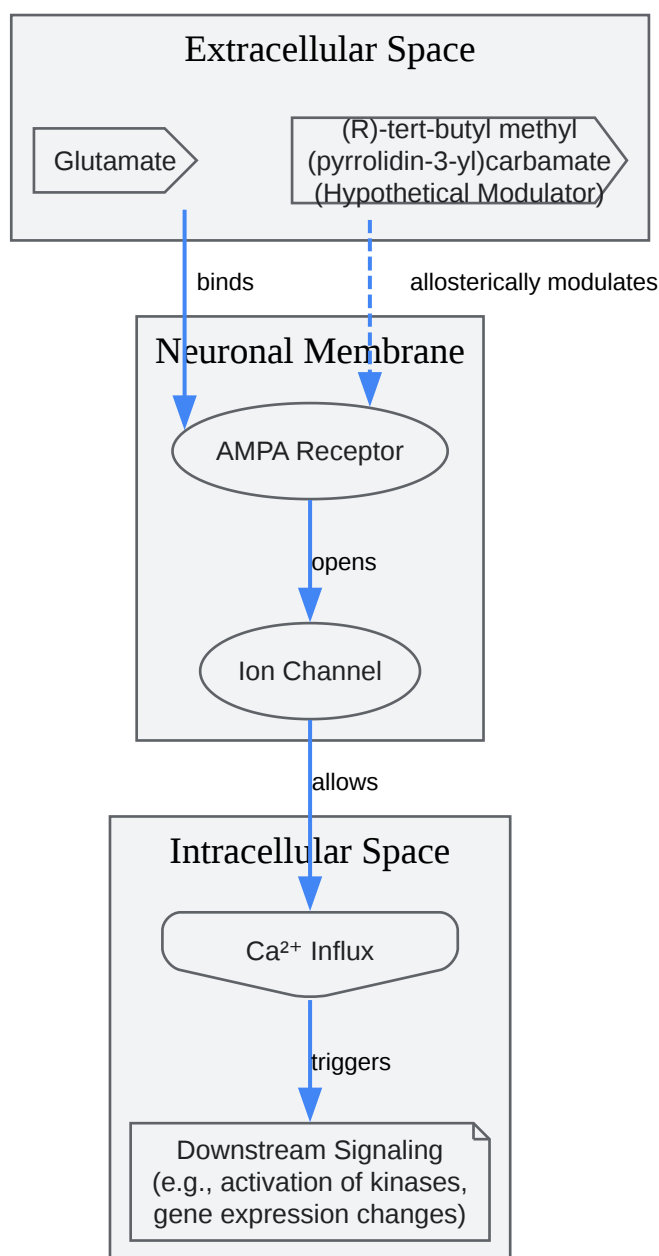
Caption: General workflow for Boc protection of a pyrrolidine derivative.

Biological Context and Potential Signaling Pathways

The pyrrolidine ring is a common scaffold in many biologically active compounds, and its derivatives have been explored for a variety of therapeutic applications. While specific signaling pathways for **(R)-tert-butyl methyl(pyrrolidin-3-yl)carbamate** are not well-documented, compounds with a similar pyrrolidine core are known to interact with the central nervous system.

For instance, some pyrrolidone derivatives, known as racetams, are reported to act as positive allosteric modulators of AMPA receptors, which are glutamate receptors in the central nervous system. This modulation can lead to an influx of Ca^{2+} , which is an excitatory signal. This mechanism is thought to contribute to their nootropic (cognitive-enhancing) effects.

The following diagram illustrates a simplified, hypothetical signaling pathway that a pyrrolidine derivative might modulate, based on the known pharmacology of related compounds.



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Caption: Hypothetical modulation of AMPA receptor signaling by a pyrrolidine derivative.

Conclusion

(R)-tert-butyl methyl(pyrrolidin-3-yl)carbamate is a valuable research chemical that requires careful handling due to its potential hazards. The information provided in this guide is intended to assist researchers in its safe use and to provide a starting point for further investigation into

its synthetic applications and biological activity. As with any chemical, it is imperative to consult the most up-to-date Safety Data Sheet before use and to conduct a thorough risk assessment for any experimental procedures.

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